

Application Notes and Protocols for Picoxystrobin in Agricultural Field Trials

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Compound of Interest

Compound Name: *Picoxystrobin*

Cat. No.: *B033183*

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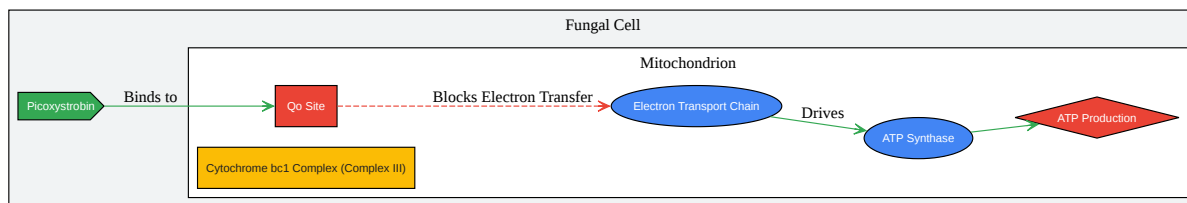
These application notes provide a comprehensive overview of the use of **picoxystrobin** in agricultural field trials, including its mechanism of action, efficacy data against key fungal pathogens, and detailed protocols for conducting robust field experiments.

Introduction to Picoxystrobin

Picoxystrobin is a broad-spectrum, systemic fungicide belonging to the strobilurin group (QoI fungicides).[1][2] It functions by inhibiting mitochondrial respiration in fungi by blocking electron transfer at the Quinone outer (Qo) center of the cytochrome bc1 complex, ultimately leading to reduced ATP production and cessation of fungal growth.[2][3][4] This mode of action provides both preventative and curative activity against a wide range of plant diseases.[1][2]

Picoxystrobin exhibits systemic and translaminar movement within the plant, ensuring thorough distribution and protection of plant tissues.[2]

Signaling Pathway of Picoxystrobin



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Caption: Mechanism of action of **picoxystrobin** in inhibiting fungal mitochondrial respiration.

Quantitative Efficacy Data

The following tables summarize the efficacy of **picoxystrobin** from various agricultural field trials.

Table 1: Efficacy of Picoxystrobin against Asian Soybean Rust (*Phakopsora pachyrhizi*)

Treatment	Application Rate	Disease Severity (%)	Disease Control (%)	Yield (kg/ha)	Yield Increase (%)	Reference
Untreated Control	-	75.0	-	2500	-	[3]
Picoxystrobin	240 mL/ha	34.4	54.1	3100	24.0	[4]
Picoxystrobin	360 mL/ha	-	-	-	-	[4]
Picoxystrobin	480 mL/ha	-	-	-	-	[4]
Picoxystrobin + Cyproconazole	300 mL/ha	-	-	3450	38.0	[4]

Note: Dashes indicate data not available in the cited sources.

Table 2: Efficacy of Picoxystrobin against Wheat Diseases

Target Disease	Picoxystrobin Application	Efficacy Rating	Reference
Powdery Mildew	6.0 - 12.0 fl. oz/A	Good	[5]
Stagonospora Leaf/Glume Blotch	6.0 - 12.0 fl. oz/A	Very Good	[5]
Septoria Leaf Blotch	6.0 - 12.0 fl. oz/A	Very Good	[5]
Tan Spot	6.0 - 12.0 fl. oz/A	Very Good	[5]
Stripe Rust	6.0 - 12.0 fl. oz/A	Excellent	[5]
Leaf Rust	6.0 - 12.0 fl. oz/A	Very Good	[5]
Stem Rust	6.0 - 12.0 fl. oz/A	Very Good	[5]

Experimental Protocols for Agricultural Field Trials

This section outlines a detailed protocol for conducting field trials to evaluate the efficacy of **picoxystrobin**.

Experimental Design

A Randomized Complete Block Design (RCBD) is recommended to minimize the effects of field variability.

- **Treatments:** Include an untreated control, **picoxystrobin** at various application rates, and potentially a tank-mix with another fungicide.
- **Replication:** Each treatment should be replicated at least four times.
- **Plot Size:** The size of individual plots will depend on the crop and available land, but a common size is 2.25 x 6.00 meters.[4]
- **Randomization:** Treatments should be randomly assigned to plots within each block.

Trial Establishment and Maintenance

- **Site Selection:** Choose a field with a history of the target disease and uniform soil characteristics.
- **Crop Husbandry:** Follow standard agronomic practices for the specific crop, including fertilization, weed control, and pest management, ensuring these are applied uniformly across all plots.
- **Buffer Zones:** Establish buffer zones around the trial area and between plots to prevent spray drift.

Fungicide Application

- **Timing:** Application timing is critical for optimal disease control.
 - **Wheat:** Applications are often targeted at specific growth stages, such as the emergence of the flag leaf (GS39), which is crucial for grain filling.^{[6][7]} Early applications at the start of stem extension may also be beneficial.^{[6][8]}
 - **Soybean:** Applications for Asian soybean rust control are typically initiated at or before the first sign of disease, often at growth stages like V6 or early reproductive stages (R1-R5).^[4] Multiple applications may be necessary depending on disease pressure.
- **Equipment:** Use a calibrated sprayer to ensure accurate and uniform application of the fungicide. A CO₂-pressurized precision sprayer is often used in research trials.^[4]
- **Application Volume:** A standard spray volume is 150 L/ha, but this may be adjusted based on crop canopy and equipment.^[4]

Data Collection and Assessment

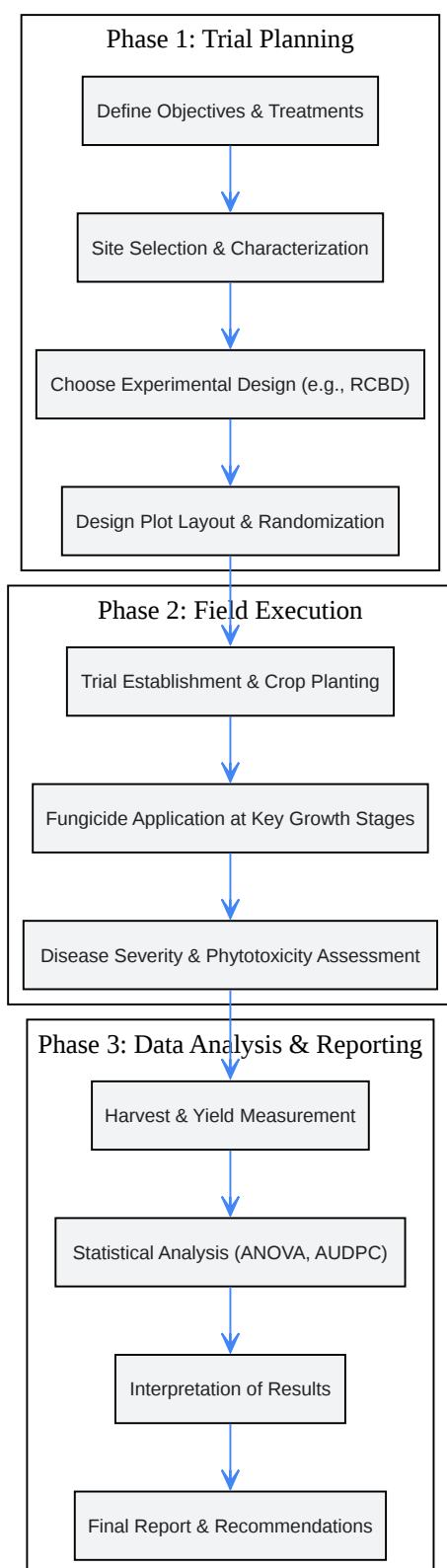
- **Disease Severity:** Assess disease severity at regular intervals using standardized rating scales or by estimating the percentage of leaf area affected.
- **Phytotoxicity:** Visually inspect plants for any signs of phytotoxicity, such as chlorosis, necrosis, or stunting, and rate the severity.
- **Yield:** At crop maturity, harvest the center rows of each plot to determine grain yield. Adjust yield data to a standard moisture content.

- Grain Quality: For cereal crops, parameters such as thousand-grain weight and specific weight can be measured.[6][8]

Data Analysis

- Statistical Software: Use statistical software to perform an Analysis of Variance (ANOVA) on the collected data.
- Mean Separation: If the ANOVA shows significant treatment effects, use a mean separation test (e.g., Tukey's HSD) to compare individual treatment means.
- Area Under the Disease Progress Curve (AUDPC): Calculate the AUDPC from the disease severity data to provide an integrated measure of disease development over time.

Experimental Workflow



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Caption: General workflow for conducting an agricultural field trial for a fungicide like **picoxystrobin**.

Resistance Management

To mitigate the risk of fungicide resistance, it is recommended to use **picoxystrobin** as part of an integrated disease management program. This includes rotating or tank-mixing **picoxystrobin** with fungicides that have different modes of action.[3]

Safety Precautions

Always refer to the manufacturer's safety data sheet (SDS) and product label for detailed information on handling, personal protective equipment (PPE), and environmental precautions.

Disclaimer: This document is intended for informational purposes for a scientific audience and should not be used as a substitute for the product label or consultation with agricultural extension professionals. Always follow the label instructions for legal and safe use.

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